

Personal protective equipment for handling 2-Chloroquinazolin-6-ol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloroquinazolin-6-ol

CAS No.: 1036755-97-1

Cat. No.: B8011876

[Get Quote](#)

As a Senior Application Scientist, I have designed this comprehensive operational guide to ensure the safe, efficient, and scientifically rigorous handling of **2-Chloroquinazolin-6-ol**.

This compound is a highly valuable bifunctional building block frequently utilized in the drug development of kinase inhibitors and S-nitrosogluthathione reductase (GSNOR) inhibitors[1]. However, its specific structural features—an electron-rich phenolic ring paired with a highly reactive, electrophilic chloroquinazoline core—dictate strict handling protocols to ensure both operator safety and chemical integrity.

Chemical Profile & Hazard Assessment

To handle a chemical safely, you must first understand the mechanistic causality behind its hazards. The reactivity that makes **2-Chloroquinazolin-6-ol** useful in synthesis is the exact same reactivity that makes it hazardous to biological tissues.

Table 1: Chemical Profile and GHS Classification

Property	Specification
Chemical Name	2-Chloroquinazolin-6-ol
CAS Number	1036755-97-1[2]
Molecular Formula	C8H5ClN2O[2]
Molecular Weight	180.59 g/mol [2]
Storage Conditions	2-8°C, Inert Atmosphere (Argon/Nitrogen)[3]
GHS Hazards	H302, H315, H319, H335[4]

Mechanistic Causality of Hazards:

- H315 (Skin Irritation) & H319 (Eye Irritation): The 2-chloro position on the quinazoline ring is highly electrophilic. If exposed to biological tissues, nucleophilic residues (such as thiols in cysteine or amines in lysine on skin/eye proteins) can undergo rapid Nucleophilic Aromatic Substitution (S_NAr), covalently modifying the tissue and causing severe irritation[4].
- H335 (Respiratory Irritation): As a fine powder, the compound can easily aerosolize. Inhalation introduces these electrophilic particles to the mucosal lining of the respiratory tract, leading to immediate localized toxicity[4].

Personal Protective Equipment (PPE) Matrix

Every piece of PPE must serve as a self-validating barrier against the specific mechanistic threats posed by this compound.

Table 2: PPE Requirements and Causality

PPE Category	Specification	Mechanistic Causality
Eye/Face	Safety goggles (EN 166/ANSI Z87.1) or full face shield[5].	Prevents H319. Blocks airborne dust from reacting with ocular proteins, preventing severe tissue damage.
Hands	Nitrile gloves (≥0.11 mm thickness). Double-gloving is highly recommended[5].	Prevents H315. Nitrile provides a robust chemical barrier against halogenated nitrogenous heterocycles.
Skin/Body	Chemically resistant lab coat (buttoned fully) and closed-toe shoes.	Prevents dermal exposure to reactive dust particles settling on clothing.
Respiratory	Handle exclusively inside a certified fume hood. If weighing outside a hood, an N95/FFP2 respirator is mandatory[5].	Prevents H335. Mitigates the inhalation of aerosolized powder, protecting the respiratory tract from covalent binding[5].

Operational Plan: Experimental Workflow

Follow this step-by-step methodology to preserve the chemical integrity of the reagent while ensuring zero exposure.

Step 1: Thermal Equilibration

- Action: Remove the sealed vial of **2-Chloroquinazolin-6-ol** from 2-8°C cold storage[4]. Allow it to equilibrate to ambient room temperature for at least 30–45 minutes before opening.
- Causality: Opening a cold vial introduces atmospheric moisture. Water acts as a nucleophile, leading to the premature hydrolysis of the reactive C-Cl bond into an inactive quinazolidinedione derivative, ruining your synthetic yield.

Step 2: Weighing and Transfer

- Action: Perform all weighing inside a draft-shielded analytical balance located within a fume hood[5]. Use anti-static weighing boats.
- Causality: The compound is a dry powder prone to static aerosolization. Containment prevents inhalation (H335) and subsequent respiratory tract irritation[4].

Step 3: Reaction Execution

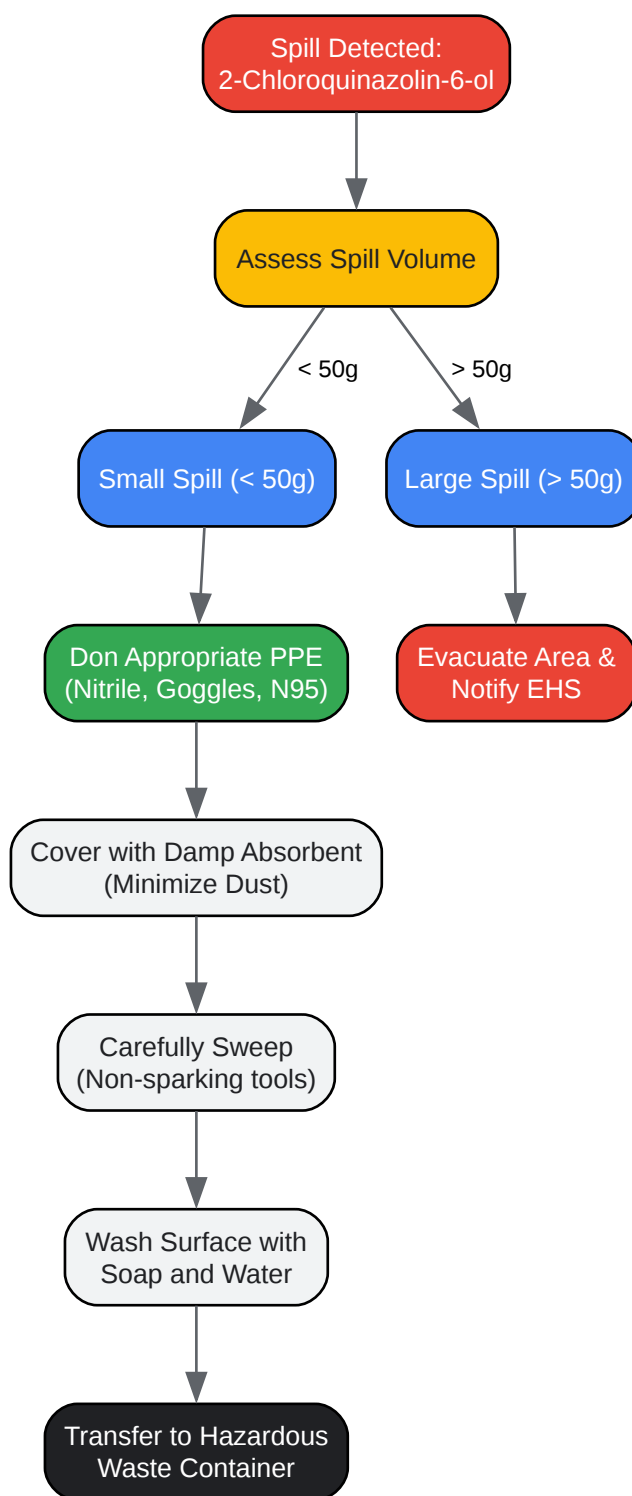
- Action: When utilizing **2-Chloroquinazolin-6-ol** in SNAr workflows, dissolve the compound in a dry, aprotic solvent (e.g., anhydrous DMF or DMSO) under an inert atmosphere (Nitrogen or Argon).

Step 4: Post-Handling Storage

- Action: Immediately flush the source vial with a gentle stream of Argon or dry Nitrogen before resealing[3]. Wrap the cap tightly with Parafilm and return to 2-8°C storage[4].
- Causality: The inert gas displaces oxygen and moisture, preventing oxidative degradation of the electron-rich phenolic ring and preserving the integrity of the chloride leaving group[3].

Emergency Response & Spill Management

In the event of a spill, immediate and systematic containment is required to prevent the aerosolization of the irritating powder.



[Click to download full resolution via product page](#)

Figure 1: Step-by-step emergency response and containment workflow for **2-Chloroquinazolin-6-ol** spills.

Critical Spill Note: Never dry-sweep the powder, as this will immediately aerosolize the compound[5]. Always use a damp absorbent pad to suppress dust generation before physical removal. Wash the affected surface thoroughly with soap and water to hydrolyze and remove any residual compound[5].

Disposal & Waste Management Plan

- Classification: Dispose of all contaminated consumables and unreacted chemical as Halogenated Organic Waste.
- Incompatibilities: Do not mix waste streams with strong acids or strong oxidizing agents.
- Destruction Method: Incineration is the required disposal method. Ensure your waste management facility utilizes scrubbers, as the combustion of **2-Chloroquinazolin-6-ol** will generate toxic hydrogen chloride (HCl) gas and nitrogen oxides (NO_x).

References

- **2-chloroquinazolin-6-ol** - CAS 1036755-97-1 Chemical Properties. Molaid.[[Link](#)]
- Bicyclic Aromatic Compounds as Inhibitors of S-nitrosoglutathione Reductase (GSNOR).
- General Safety Data Sheet for H302/H315/H319/H335 Compounds. Fisher Scientific.[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 2. 2-chloroquinazolin-6-ol - CAS号 1036755-97-1 - 摩熵化学 [molaid.com]
- 3. 1036755-97-1|2-Chloroquinazolin-6-ol|BLD Pharm [bldpharm.com]
- 4. chemscene.com [chemscene.com]
- 5. fishersci.es [fishersci.es]

- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloroquinazolin-6-ol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8011876/docs#personal-protective-equipment-for-handling-2-chloroquinazolin-6-ol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)